# 3-Ethoxy-5-iodo-4-methoxybenzaldehyde structural elucidation

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *3-Ethoxy-5-iodo-4-methoxybenzaldehyde* |
| *CAS No.:* | *428483-80-1* |
| *Cat. No.:* | *B3136913* |

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An In-depth Technical Guide to the Structural Elucidation of **3-Ethoxy-5-iodo-4-methoxybenzaldehyde**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**3-Ethoxy-5-iodo-4-methoxybenzaldehyde** is a polysubstituted aromatic aldehyde with potential applications as a versatile building block in organic synthesis, particularly in the development of novel pharmaceutical compounds and biologically active molecules. The precise arrangement of its substituents—an ethoxy, an iodo, a methoxy, and a formyl group on the benzene ring—is critical to its chemical reactivity and biological properties. Therefore, unambiguous structural elucidation is a prerequisite for its use in any research or development setting. This guide provides a comprehensive, in-depth overview of the analytical methodologies and data interpretation required to definitively confirm the structure of this compound.

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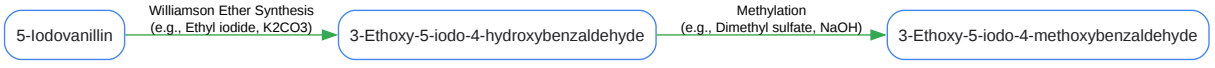
This document is structured to follow the logical workflow of chemical analysis, beginning with a plausible synthetic route and proceeding through a multi-spectroscopic approach for structural verification. Each section details the underlying principles of the analytical technique, the expected results for the target molecule, and a step-by-step experimental protocol.

## Plausible Synthetic Pathway

While a specific, published synthesis for **3-Ethoxy-5-iodo-4-methoxybenzaldehyde** is not readily available, a logical synthetic route can be proposed based on known organic transformations. A common starting material for such a synthesis would be isovanillin (3-hydroxy-4-methoxybenzaldehyde). The synthesis can be envisioned in two key steps: ethylation of the hydroxyl group followed by iodination of the aromatic ring.

A plausible synthetic route can be extrapolated from the synthesis of structurally similar compounds. The synthesis would likely begin with the ethylation of a suitable precursor, such as 5-iodovanillin.

Proposed Synthesis of **3-Ethoxy-5-iodo-4-methoxybenzaldehyde**:




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Caption: Proposed synthetic pathway for **3-Ethoxy-5-iodo-4-methoxybenzaldehyde**.

## Mass Spectrometry

Mass spectrometry (MS) is a fundamental technique for determining the molecular weight of a compound and can provide valuable structural information through the analysis of fragmentation patterns.

Expected Results:

For **3-Ethoxy-5-iodo-4-methoxybenzaldehyde** (C10H11IO3), the expected monoisotopic mass is 321.97 g/mol . The mass spectrum is expected to show a prominent molecular ion

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peak (M+). Aromatic aldehydes are known to exhibit strong molecular ion peaks in their mass spectra[1].

Common fragmentation patterns for aromatic aldehydes include the loss of a hydrogen atom ([M-1]+) and the loss of the formyl group ([M-29]+)[2][3]. Further fragmentation may involve the cleavage of the ether linkages.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- Sample Preparation: Dissolve a small amount of the purified compound (typically <1 mg) in a suitable volatile solvent, such as methanol or dichloromethane.
- Instrument Setup:
  - Ionization Mode: Electron Ionization (EI)
  - Ionization Energy: 70 eV
  - Mass Analyzer: Quadrupole or Time-of-Flight (TOF)
  - Mass Range: m/z 50-500
- Data Acquisition: Introduce the sample into the ion source via a direct insertion probe or through a gas chromatograph (GC-MS). Acquire the mass spectrum.
- Data Analysis: Identify the molecular ion peak and analyze the major fragment ions. Compare the observed fragmentation pattern with known patterns for similar compounds.

Data Presentation: Predicted Mass Spectrometry Data

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| Fragment | Predicted m/z | Interpretation |
|---|---|---|
| [M]+ | 322 | Molecular Ion |
| [M-1]+ | 321 | Loss of H• from the aldehyde |
| [M-29]+ | 293 | Loss of CHO• from the aldehyde |
| [M-45]+ | 277 | Loss of •OC2H5 |

## Infrared (IR) Spectroscopy

Infrared spectroscopy is a powerful tool for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation.

Expected Results:

The IR spectrum of **3-Ethoxy-5-iodo-4-methoxybenzaldehyde** is expected to show characteristic absorption bands for the aldehyde, aromatic ring, and ether functional groups.

- Aldehyde C-H Stretch: Two weak bands are expected in the region of 2850-2750 cm-1[4].
- C=O Stretch (Aldehyde): A strong absorption band is anticipated around 1700 cm-1. The exact position can be influenced by the electronic effects of the ring substituents[5].
- Aromatic C=C Stretch: Several bands of variable intensity are expected in the 1600-1450 cm-1 region.
- C-O Stretch (Ethers): Strong absorptions are expected in the 1300-1000 cm-1 region for the aryl-alkyl ether linkages.
- C-H Bending (Aromatic): The substitution pattern on the benzene ring can sometimes be inferred from the C-H out-of-plane bending vibrations in the 900-675 cm-1 region.

Experimental Protocol: Attenuated Total Reflectance (ATR) - Fourier Transform Infrared (FTIR) Spectroscopy

- Sample Preparation: Place a small amount of the solid sample directly onto the ATR crystal.

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- Instrument Setup:
  - Spectrometer: FTIR spectrometer equipped with an ATR accessory.
  - Scan Range: 4000-400 cm-1.
  - Resolution: 4 cm-1.
  - Number of Scans: 16-32 (for a good signal-to-noise ratio).
- Data Acquisition: Acquire a background spectrum of the clean ATR crystal. Then, acquire the sample spectrum. The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.
- Data Analysis: Identify the characteristic absorption bands and assign them to the corresponding functional groups.

Data Presentation: Predicted Infrared Absorption Bands

| Wavenumber (cm-1) | Intensity | Functional Group Assignment |
|---|---|---|
| ~2850, ~2750 | Weak | Aldehyde C-H Stretch |
| ~1700 | Strong | C=O Stretch (Aldehyde) |
| ~1600-1450 | Medium-Weak | Aromatic C=C Stretch |
| ~1250 | Strong | Aryl-O Stretch (Ether) |
| ~1050 | Strong | Alkyl-O Stretch (Ether) |

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful technique for the structural elucidation of organic molecules, providing detailed information about the carbon-hydrogen framework. Both $^{1}H$ and $^{13}C$ NMR are essential for the complete structural assignment of **3-Ethoxy-5-iodo-4-methoxybenzaldehyde**.

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Expected Results for $^{1}H$ NMR:

The $^{1}H$ NMR spectrum is expected to show distinct signals for the aldehyde proton, the aromatic protons, and the protons of the ethoxy and methoxy groups.

- Aldehyde Proton: A singlet is expected at a downfield chemical shift, typically in the range of δ 9.5-10.5 ppm.
- Aromatic Protons: Two singlets (or two doublets with a very small meta-coupling constant) are expected for the two aromatic protons, likely in the region of δ 7.0-8.0 ppm. The exact chemical shifts will be influenced by the electronic effects of the surrounding substituents.
- Methoxy Protons: A singlet corresponding to the three protons of the methoxy group is expected around δ 3.9-4.2 ppm.
- Ethoxy Protons: A quartet for the two methylene (-CH2-) protons and a triplet for the three methyl (-CH3) protons are expected. The quartet will likely appear around δ 4.0-4.3 ppm, and the triplet around δ 1.3-1.6 ppm.

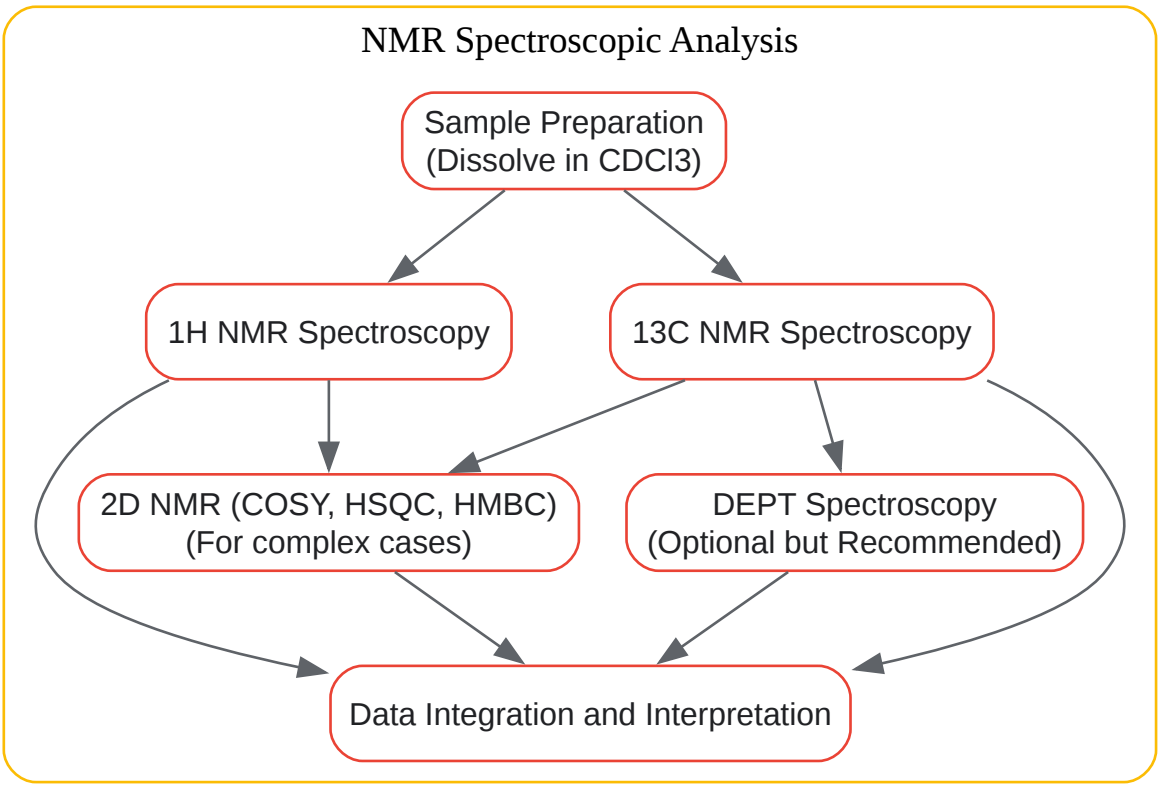
Expected Results for $^{13}C$ NMR:

The $^{13}C$ NMR spectrum will provide information about all the carbon atoms in the molecule.

- Aldehyde Carbonyl: A signal in the downfield region, around δ 190 ppm[6].
- Aromatic Carbons: Six distinct signals are expected for the aromatic carbons. The carbon bearing the iodine atom will have a significantly upfield chemical shift compared to the others. The chemical shifts of the other aromatic carbons will be influenced by the attached functional groups.
- Methoxy Carbon: A signal around δ 56 ppm.
- Ethoxy Carbons: A signal for the methylene carbon (-CH2-) around δ 64 ppm and a signal for the methyl carbon (-CH3) around δ 15 ppm.

Experimental Workflow for NMR Analysis:

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Caption: A typical workflow for NMR-based structural elucidation.

Experimental Protocol: $^{1}H$ and $^{13}C$ NMR Spectroscopy

- Sample Preparation: Dissolve approximately 10-20 mg of the purified compound in about 0.6-0.7 mL of a deuterated solvent (e.g., $CDCl_3$) in an NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm).
- Instrument Setup:
  - Spectrometer: A high-field NMR spectrometer (e.g., 400 MHz or higher).
  - Nuclei to be observed: $^{1}H$ and $^{13}C$.
  - Temperature: Room temperature.
- Data Acquisition:

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- $^{1}$H NMR: Acquire the spectrum using a standard pulse sequence. Ensure an adequate number of scans to achieve a good signal-to-noise ratio.
- $^{13}$C NMR: Acquire the spectrum using a proton-decoupled pulse sequence. A larger number of scans will be required compared to $^{1}$H NMR due to the lower natural abundance of $^{13}$C.

- Data Processing and Analysis: Process the raw data (Fourier transformation, phase correction, and baseline correction). Integrate the signals in the $^{1}$H NMR spectrum to determine the relative number of protons. Assign the signals in both spectra to the respective nuclei in the molecule based on their chemical shifts, multiplicities, and integration values.

Data Presentation: Predicted NMR Data (in $CDCl_3$)

$^{1}$H NMR

| Chemical Shift (δ ppm) | Multiplicity | Integration | Assignment |
|---|---|---|---|
| ~9.8 | s | 1H | Aldehyde-H |
| ~7.8 | s | 1H | Aromatic-H |
| ~7.3 | s | 1H | Aromatic-H |
| ~4.2 | q | 2H | -$OCH_2CH_3$ |
| ~4.0 | s | 3H | -$OCH_3$ |
| ~1.5 | t | 3H | -$OCH_2CH_3$ |

$^{13}$C NMR

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| Chemical Shift (δ ppm) | Assignment |
|---|---|
| ~190 | C=O (Aldehyde) |
| ~158 | Aromatic C-O |
| ~153 | Aromatic C-O |
| ~135 | Aromatic C-H |
| ~128 | Aromatic C-CHO |
| ~115 | Aromatic C-H |
| ~90 | Aromatic C-I |
| ~65 | -$OCH_2CH_3$ |
| ~56 | -$OCH_3$ |
| ~15 | -$OCH_2CH_3$ |

## Conclusion

The structural elucidation of **3-Ethoxy-5-iodo-4-methoxybenzaldehyde** requires a systematic and multi-faceted analytical approach. By combining the data from mass spectrometry, infrared spectroscopy, and nuclear magnetic resonance spectroscopy, a definitive and unambiguous structural assignment can be achieved. The predicted data and experimental protocols outlined in this guide provide a robust framework for researchers, scientists, and drug development professionals to confidently verify the structure of this important synthetic intermediate. Each technique provides a piece of the structural puzzle, and their collective interpretation forms a self-validating system, ensuring the scientific integrity of any subsequent research or development efforts.

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